

# Synthesis of Tetrahydropyran-2-methanol from Dihydropyran: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Tetrahydropyran-2-methanol*

Cat. No.: *B090372*

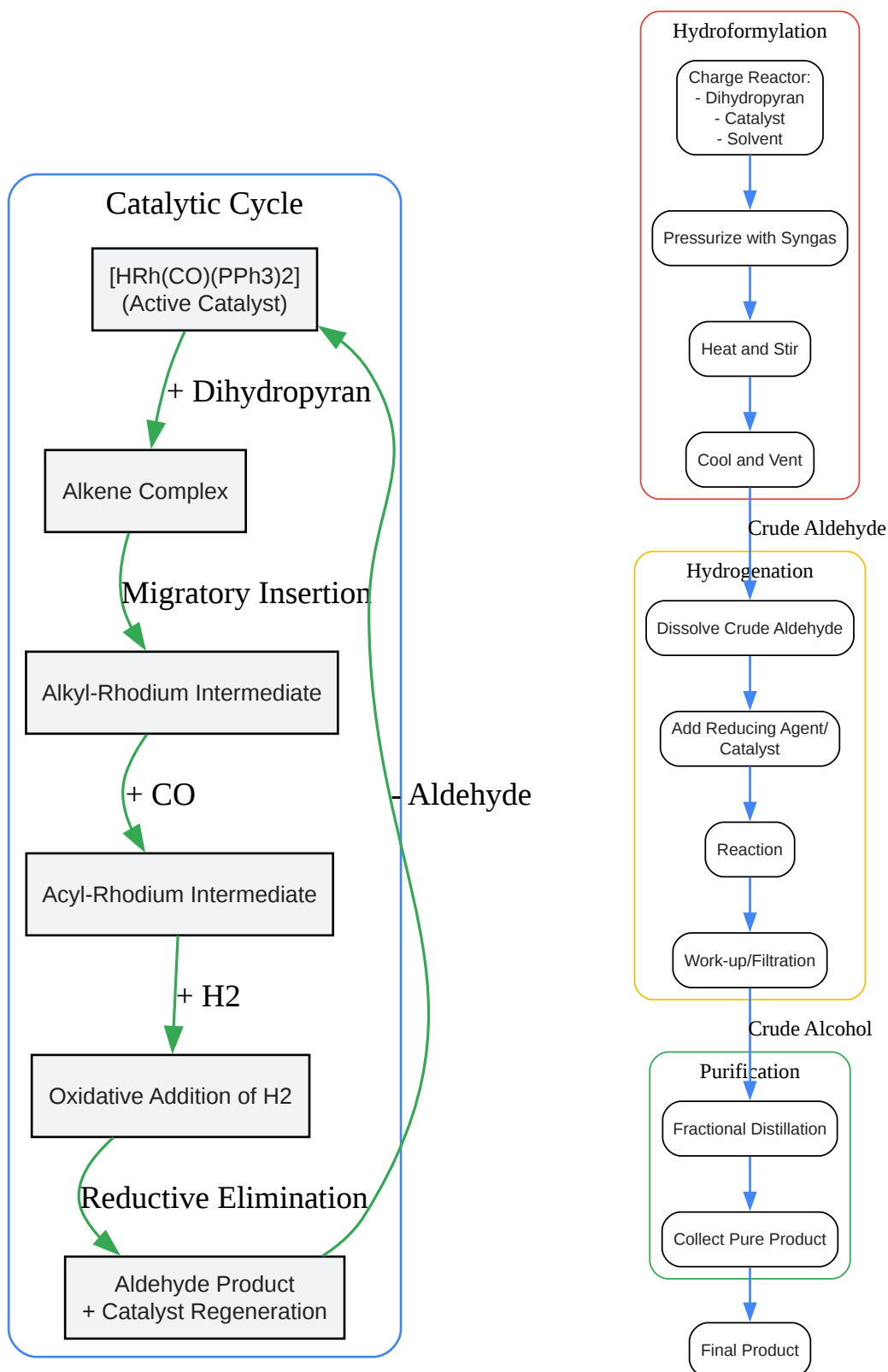
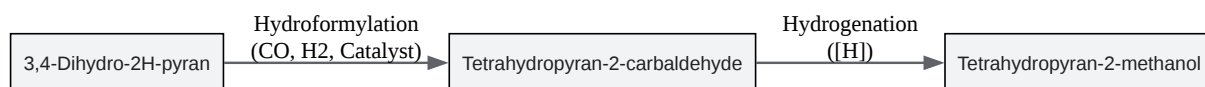
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This technical guide provides a comprehensive overview of the synthesis of **Tetrahydropyran-2-methanol** from 3,4-dihydro-2H-pyran. The primary synthetic route involves a two-step process: the hydroformylation of dihydropyran to yield tetrahydropyran-2-carbaldehyde, followed by the selective hydrogenation of the aldehyde to the target alcohol. This document details the underlying reaction mechanisms, provides comprehensive experimental protocols, and presents quantitative data to support researchers in the practical application of this synthesis.

## Synthetic Strategy Overview

The conversion of 3,4-dihydro-2H-pyran to **Tetrahydropyran-2-methanol** is a robust and widely utilized transformation in organic synthesis. The overall process can be visualized as follows:



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